

In-Depth Technical Safety Guide: 4- Propylcyclohexanone

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Compound of Interest

Compound Name: *4-Propylcyclohexanone*

Cat. No.: *B1345700*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **4-Propylcyclohexanone** (CAS No. 40649-36-3), compiled from available Safety Data Sheets (SDS), research literature, and predictive models. It is intended to inform researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of this compound.

Section 1: Chemical and Physical Properties

4-Propylcyclohexanone is a cyclic ketone with the molecular formula $C_9H_{16}O$.^[1] It is a colorless liquid at room temperature.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **4-Propylcyclohexanone**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₆ O	[1]
Molecular Weight	140.22 g/mol	
CAS Number	40649-36-3	[1]
IUPAC Name	4-propylcyclohexan-1-one	[1]
Appearance	Colorless liquid	[1]
Boiling Point	219 °C at 1013 hPa	
Melting Point	-41.5 °C	
Density	0.907 g/cm ³ at 20 °C	
Vapor Pressure	0.23 hPa at 20 °C	
Flash Point	86 °C	
Auto-ignition Temperature	320 °C	
Water Solubility	1.96 g/L	
logP (Octanol-Water Partition Coefficient)	2.5 (Predicted)	

Section 2: Toxicological Information

The toxicological profile of **4-Propylcyclohexanone** indicates that it is a skin irritant and may cause an allergic skin reaction.[\[1\]](#) It is also classified as harmful to aquatic life with long-lasting effects.[\[1\]](#) Detailed toxicological data is summarized in Table 2.

Table 2: Toxicological Data for **4-Propylcyclohexanone**

Endpoint	Species	Route	Value	Classification	Reference
Acute Oral Toxicity	Rat	Oral	LD50 > 2000 mg/kg	Not Classified	
Skin Corrosion/Irritation	Rabbit	Dermal	-	Category 2 (Causes skin irritation)	[1]
Serious Eye Damage/Irritation	-	-	No data available	-	
Respiratory or Skin Sensitization	-	-	-	May cause an allergic skin reaction	
Germ Cell Mutagenicity	-	-	No data available	-	
Carcinogenicity	-	-	No data available	-	
Reproductive Toxicity	-	-	No data available	-	
STOT-Single Exposure	-	-	No data available	-	
STOT-Repeated Exposure	-	-	No data available	-	
Aspiration Hazard	-	-	No data available	-	

Section 3: Ecotoxicological Information

4-Propylcyclohexanone is classified as harmful to aquatic life with long-lasting effects (Aquatic Chronic 3).[\[1\]](#) Due to the lack of specific experimental data for **4-**

Propylcyclohexanone, Quantitative Structure-Activity Relationship (QSAR) models and data from the structurally similar compound cyclohexanone are used to estimate its ecotoxicological impact.

Table 3: Ecotoxicological Data for **4-Propylcyclohexanone** (Experimental and Predicted)

Endpoint	Species	Duration	Value (mg/L)	Method	Reference
Acute Fish Toxicity	Pimephales promelas (Fathead Minnow)	96h LC50	10 - 100	Predicted (QSAR)	
Acute Daphnia Toxicity	Daphnia magna	48h EC50	10 - 100	Predicted (QSAR)	
Algae Toxicity	Pseudokirchn eriella subcapitata	72h EC50	10 - 100	Predicted (QSAR)	
Biodegradation	-	-	Not readily biodegradable	Read-across from cyclohexanone	

Section 4: Experimental Protocols

Detailed experimental protocols for the toxicological and ecotoxicological evaluation of chemicals are established by international organizations such as the Organisation for Economic Co-operation and Development (OECD). For endpoints where specific data for **4-Propylcyclohexanone** is not available, the standard testing methodologies are described below.

Synthesis of 4-Propylcyclohexanone

A common method for the synthesis of **4-Propylcyclohexanone** is the hydrogenation of 4-propylphenol.[\[2\]](#)

- Materials: 4-propylphenol, Platinum-based catalyst (e.g., 2 wt% Pt), deionized water, hydrogen gas, ethyl acetate.[2]
- Apparatus: High-pressure batch reactor, magnetic stirrer, heating mantle, gas chromatograph (GC), gas chromatograph-mass spectrometer (GC-MS).[2]
- Procedure:[2]
 - Charge the high-pressure batch reactor with 4-propylphenol (5.0 mmol), the catalyst (98 mg), and deionized water (40 mL).[2]
 - Seal the reactor and pressurize with hydrogen gas to 2 MPa at room temperature.[2]
 - Heat the reactor to the desired reaction temperature while stirring continuously at 600 rpm. [2]
 - Maintain the reaction temperature for 1 hour.[2]
 - After the reaction, cool the reactor to room temperature.
 - Extract the reaction mixture with ethyl acetate.[2]
 - Analyze the organic layer by GC and GC-MS to determine the product yield and purity.[2]

Skin Irritation Testing (OECD Guideline 404)

This test is designed to assess the potential of a substance to cause skin irritation.[3]

- Test Animal: Albino rabbit.[3]
- Procedure:[3]
 - Approximately 24 hours before the test, the fur on the dorsal area of the trunk of the animal is clipped.
 - A 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) amount of the test substance is applied to a small area (about 6 cm²) of skin and covered with a gauze patch.
 - The patch is removed after a 4-hour exposure period.

- The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- The severity of the skin reactions is scored according to a standardized scale.

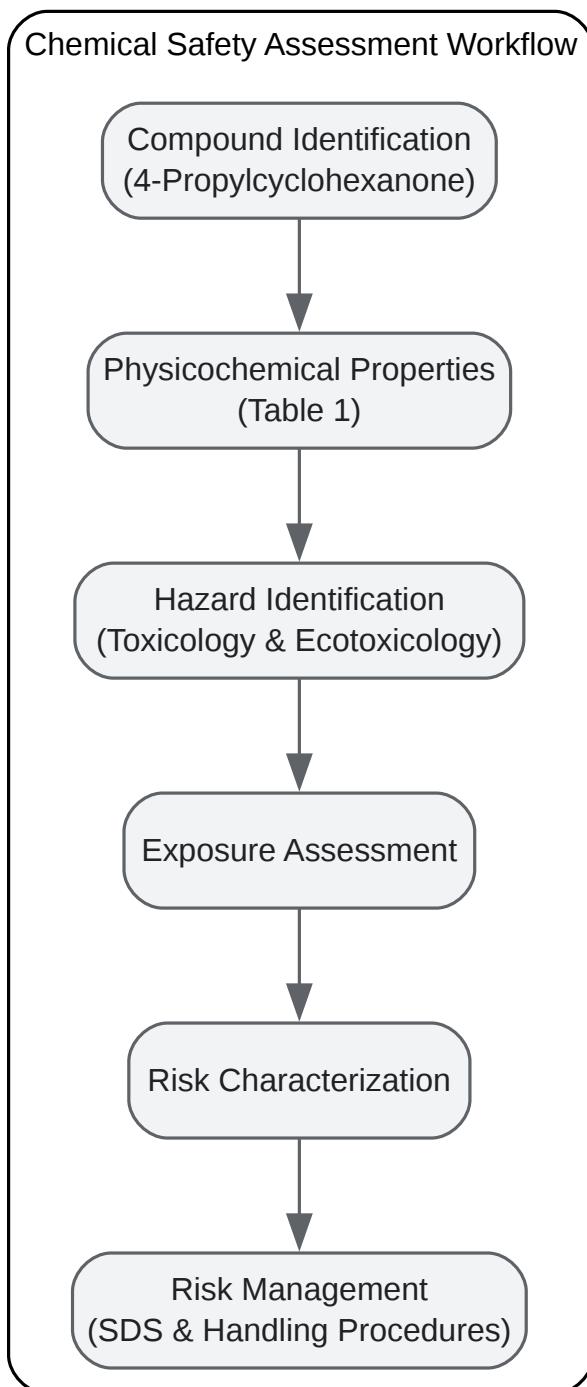
Acute Daphnia Toxicity Testing (OECD Guideline 202)

This test determines the acute immobilization of *Daphnia magna*.

- Test Organism: *Daphnia magna*, aged less than 24 hours.
- Procedure:
 - Prepare a series of test concentrations of the substance in a suitable medium.
 - Introduce daphnids into the test vessels containing the different concentrations.
 - Incubate the test vessels for 48 hours at $20 \pm 2^\circ\text{C}$ with a 16-hour light/8-hour dark cycle.
 - Observe the daphnids for immobilization at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds of gentle agitation.
 - Calculate the EC50, the concentration that immobilizes 50% of the daphnids.

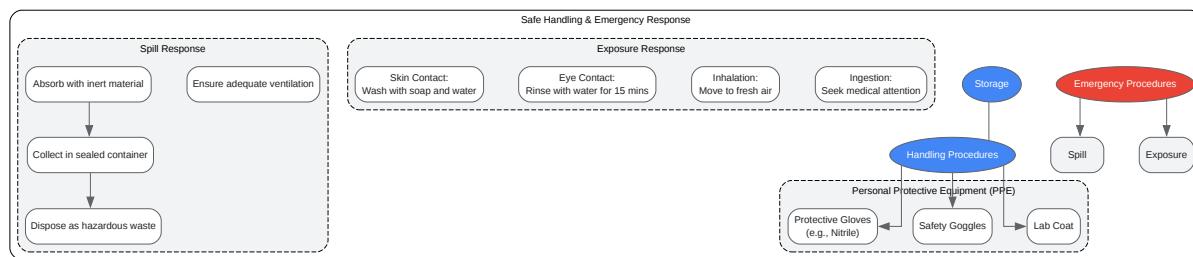
Section 5: Visualizations

The following diagrams illustrate key workflows and logical relationships relevant to the safe handling and assessment of **4-Propylcyclohexanone**.



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Caption: Workflow for the safety assessment of a chemical compound.



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Caption: Logical relationships for safe handling and emergency procedures.

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